

# Proper Disposal Procedures for **CE(20:3(8Z,11Z,14Z))**

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## *Compound of Interest*

Compound Name: **CE(20:3(8Z,11Z,14Z))**

Cat. No.: **B1255059**

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The following guide provides essential safety and logistical information for the proper disposal of **CE(20:3(8Z,11Z,14Z))**, also known as Cholestryl Dihomo- $\gamma$ -Linolenate. These procedures are designed for researchers, scientists, and drug development professionals to ensure safe handling and compliance with standard laboratory practices.

## Hazard Assessment and Safety Data

While **CE(20:3(8Z,11Z,14Z))** itself is not classified as a hazardous substance, it is often supplied as a solution in chloroform, which is hazardous.[\[1\]](#)[\[2\]](#) It is critical to consider the hazards of the solvent when determining the disposal route. Always consult your institution's Environmental Health & Safety (EHS) office for specific guidance.

The table below summarizes key safety and physical property data for the compound and its common solvent.

Property	CE(20:3(8Z,11Z,14Z))	Chloroform (Common Solvent)
Synonyms	20:3 (8Z,11Z,14Z) CE, Cholesteryl Dihomo- $\gamma$ - Linolenate <sup>[1][2]</sup>	Trichloromethane
CAS Number	7274-08-0 <sup>[1][2]</sup>	67-66-3
Physical State	Solid <sup>[3][4]</sup>	Liquid
GHS Hazard Classification	Not a hazardous substance or mixture <sup>[1]</sup>	Hazardous (e.g., Carcinogen, Acute Toxicant, Skin/Eye Irritant)
Primary Hazards	None identified <sup>[1]</sup>	Harmful if swallowed, causes skin/eye irritation, suspected carcinogen, damages organs.
Personal Protective Equipment (PPE)	Standard lab attire: safety glasses, gloves, lab coat.	Chemical fume hood, chemical-resistant gloves (e.g., Viton, nitrile), splash goggles, lab coat.
Primary Disposal Route	Non-hazardous solid waste (pending institutional approval).	Segregated hazardous chemical waste stream for halogenated solvents. <sup>[5][6][7]</sup>

## Experimental Protocols for Disposal

The correct disposal procedure depends on whether the compound is in its pure solid form or dissolved in a hazardous solvent like chloroform.

### Protocol 1: Disposal of Solid **CE(20:3(8Z,11Z,14Z))**

This protocol applies only to the pure, solid form of the compound that has not been contaminated with hazardous chemicals.

Methodology:

- Confirmation: Ensure the waste is solely solid **CE(20:3(8Z,11Z,14Z))** and is not mixed with any solvents or other hazardous materials.
- Institutional Policy Check: Review your organization's specific procedures for disposing of non-hazardous chemical waste. Some institutions may permit disposal in the regular laboratory trash, while others may require it to be placed in a specific container for non-hazardous solids.[\[1\]](#)[\[2\]](#)
- Packaging: If required, place the solid waste in a sealed, clearly labeled container. The label should identify the contents as "Non-hazardous waste: **CE(20:3(8Z,11Z,14Z))**".
- Final Disposal: Place the packaged waste in the designated non-hazardous solid waste stream as directed by your facility's EHS guidelines. Do not place chemicals in general laboratory trash cans that custodial staff handle.[\[1\]](#)

#### Protocol 2: Disposal of **CE(20:3(8Z,11Z,14Z))** in Chloroform Solution

This protocol must be followed for any solutions of the compound in chloroform or other halogenated solvents. Chloroform waste must never be disposed of down the drain.[\[5\]](#)

#### Methodology:

- Segregation: Identify a dedicated hazardous waste container specifically for halogenated organic solvents.[\[6\]](#)[\[7\]](#) Do not mix with non-halogenated solvent waste.
- Container Requirements: The waste container must be made of a compatible material (e.g., glass or polyethylene), be in good condition, have a secure screw-top cap, and be clearly labeled.
- Labeling: Affix a hazardous waste label to the container before adding any waste. Fill out the label completely, listing all constituents, including "Chloroform" and "**CE(20:3(8Z,11Z,14Z))**", along with their estimated concentrations.
- Waste Transfer: Working inside a chemical fume hood and wearing appropriate PPE, carefully pour the waste solution into the labeled container.

- Secure Storage: Keep the waste container sealed when not in use. Store it in a designated, well-ventilated satellite accumulation area away from incompatible materials.[\[5\]](#)
- Arrange for Pickup: Once the container is nearly full (do not overfill), arrange for its collection by your institution's EHS or hazardous waste management department.

### Protocol 3: Decontamination of Empty Containers and Glassware

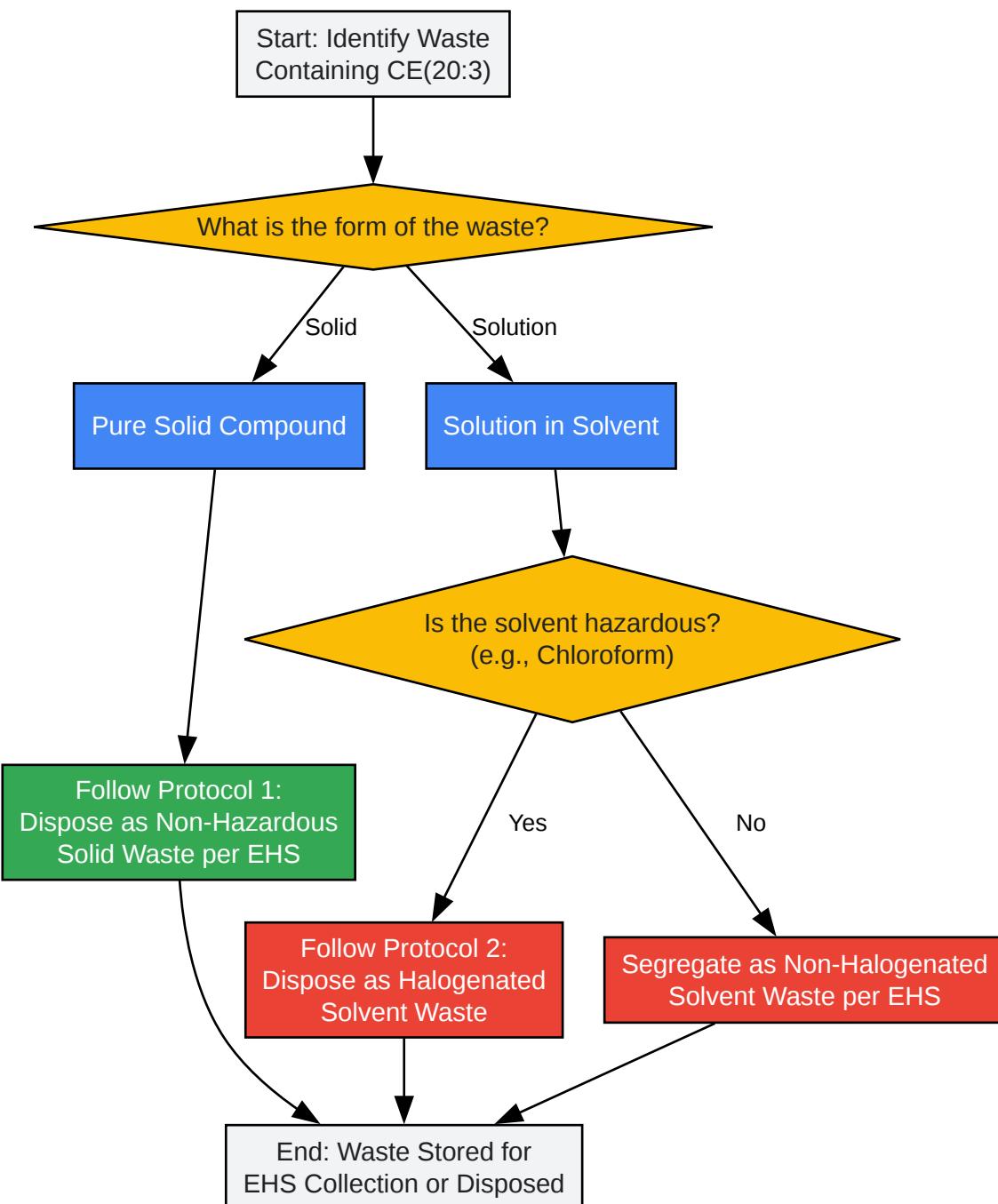
Properly decontaminating containers and glassware prevents unintended exposure and cross-contamination.

#### Methodology:

- Initial Rinse: Rinse the empty container or glassware with a small amount of a suitable solvent (e.g., ethanol or acetone) to remove residual compound. This rinsate must be collected and disposed of as hazardous chemical waste, following Protocol 2 if chloroform was present.
- Cleaning: After the initial rinse, wash the glassware thoroughly with soap and water.[\[8\]](#)
- Final Rinse: Rinse with deionized water and allow to dry completely.
- Disposal of Empty Containers: An empty container that held **CE(20:3(8Z,11Z,14Z))** in chloroform must be managed as hazardous waste unless fully decontaminated. To decontaminate, rinse three times with a suitable solvent, collecting the rinsate as hazardous waste. After triple-rinsing, deface the label and dispose of the container according to institutional policy for clean lab glass or solid waste.[\[1\]](#)

## Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **CE(20:3(8Z,11Z,14Z))**.



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Caption: Decision workflow for the disposal of **CE(20:3(8Z,11Z,14Z))**.

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